

An In-depth Technical Profile of 2,4-Dibromothiazole

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Compound of Interest

Compound Name: 2,4-Dibromothiazole

Cat. No.: B130268

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information on **2,4-Dibromothiazole**, a versatile heterocyclic compound. Characterized by a thiazole ring substituted with two bromine atoms, this chemical intermediate is significant in the synthesis of more complex molecules, particularly in the agrochemical and pharmaceutical sectors.^[1] It serves as a crucial building block for developing fungicides and herbicides.^[1]

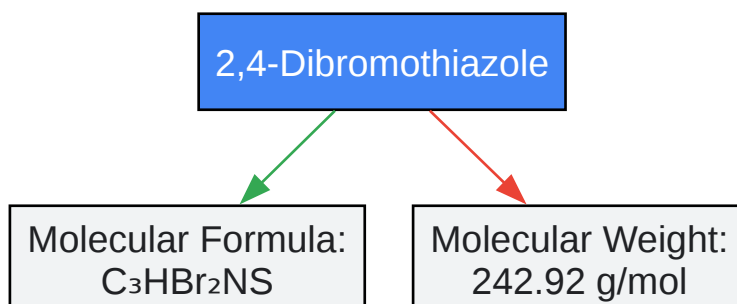
Chemical and Physical Properties

The fundamental properties of **2,4-Dibromothiazole** are summarized below. This data is essential for reaction stoichiometry, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₃ HBr ₂ NS ^{[1][2][3][4][5]}
Molecular Weight	242.92 g/mol ^{[1][2][4][5]}
CAS Number	4175-77-3 ^{[1][3][4]}
Appearance	White to light yellow crystal/powder ^{[1][5]}
Melting Point	76-88 °C ^[1]
Synonyms	2,4-Dibromo-1,3-thiazole ^[1]

Core Data Relationship

The following diagram illustrates the logical relationship between the compound and its primary molecular identifiers.



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Caption: Core identifiers of **2,4-Dibromothiazole**.

Disclaimer: This document provides fundamental data on **2,4-Dibromothiazole**. As an AI, it cannot generate detailed experimental protocols or describe biological signaling pathways. Researchers should consult peer-reviewed literature and safety data sheets (SDS) for comprehensive experimental and safety information.

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- To cite this document: BenchChem. [An In-depth Technical Profile of 2,4-Dibromothiazole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b130268#2-4-dibromothiazole-molecular-weight-and-formula]

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